

4-Acetamidobenzoyl chloride CAS number 16331-48-9

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Compound of Interest

Compound Name: 4-Acetamidobenzoyl chloride

Cat. No.: B093433

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An In-Depth Technical Guide to **4-Acetamidobenzoyl Chloride** (CAS: 16331-48-9)

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **4-Acetamidobenzoyl chloride**, a bifunctional reagent of significant interest to researchers in medicinal chemistry, organic synthesis, and materials science. We will move beyond simple data recitation to explore the causality behind its synthesis, reactivity, and application, offering field-proven insights for its effective use.

Introduction: The Strategic Value of a Bifunctional Building Block

4-Acetamidobenzoyl chloride ($C_9H_8ClNO_2$) is an aromatic acyl chloride distinguished by the presence of a para-substituted acetamido group. This unique structure imparts a dual reactivity profile, making it a highly valuable intermediate in multi-step syntheses. The acyl chloride moiety provides a robust and highly reactive handle for acylation reactions, while the acetamido group serves as a protected amine that can be deprotected in later synthetic stages to reveal a primary aniline. This strategic combination allows for sequential, regioselective modifications, a cornerstone of complex molecule construction in drug development.

Physicochemical & Spectroscopic Profile

A comprehensive understanding of a reagent's physical properties is fundamental to its successful application in experimental design. The key properties of **4-Acetamidobenzoyl chloride** are summarized below.

Table 1: Physicochemical Properties of **4-Acetamidobenzoyl Chloride**

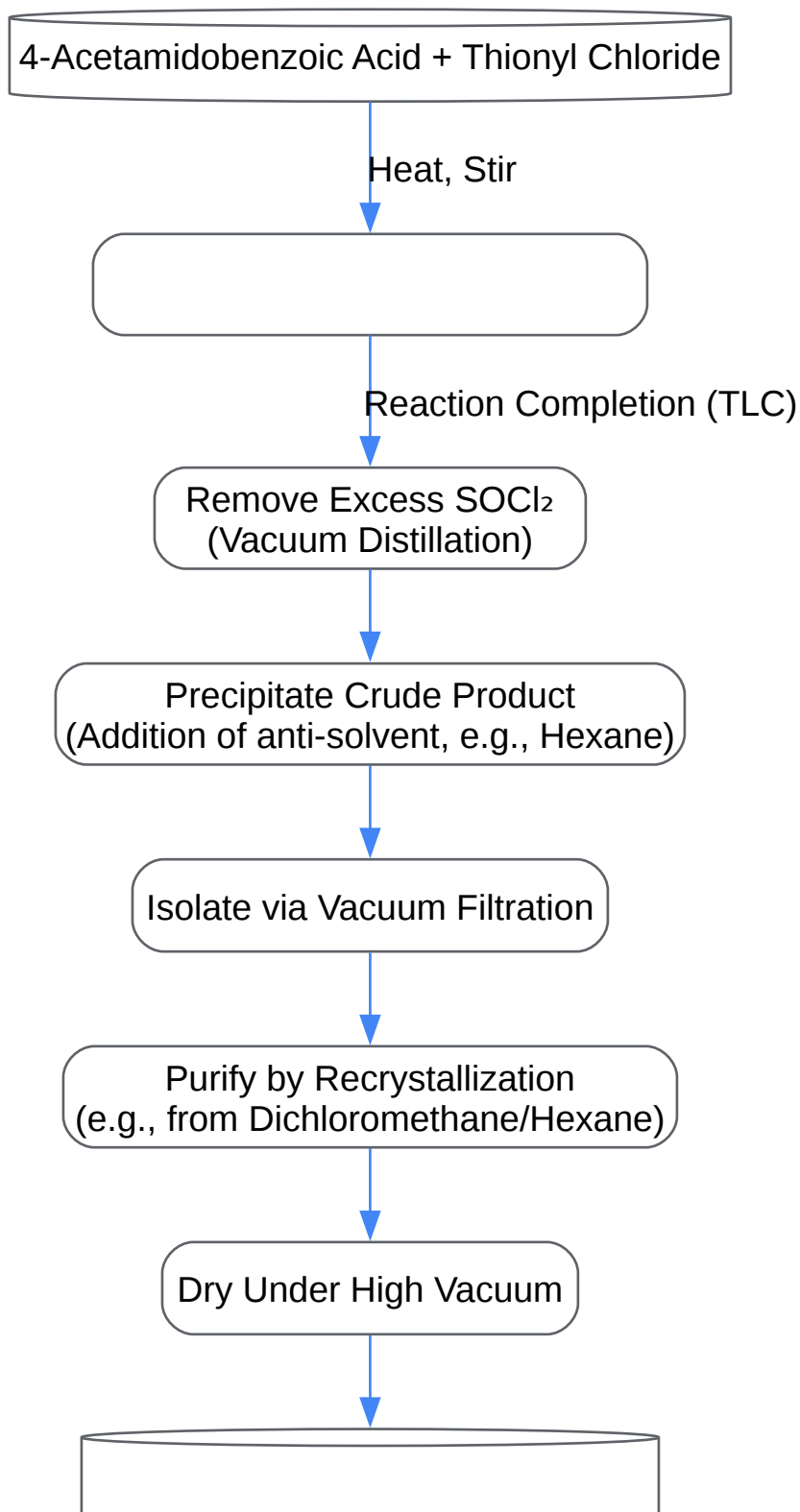
Property	Value	Source(s)
CAS Number	16331-48-9	[1][2][3]
Molecular Formula	C ₉ H ₈ ClNO ₂	[3][4]
Molecular Weight	197.62 g/mol	[3][4]
Appearance	White to off-white crystalline solid	[5]
Melting Point	180°C	[1]
Boiling Point	387.3 ± 25.0 °C (Predicted)	[1][6]
Density	1.326 ± 0.06 g/cm ³ (Predicted)	[1][6]
Purity	Typically ≥95%	[2]

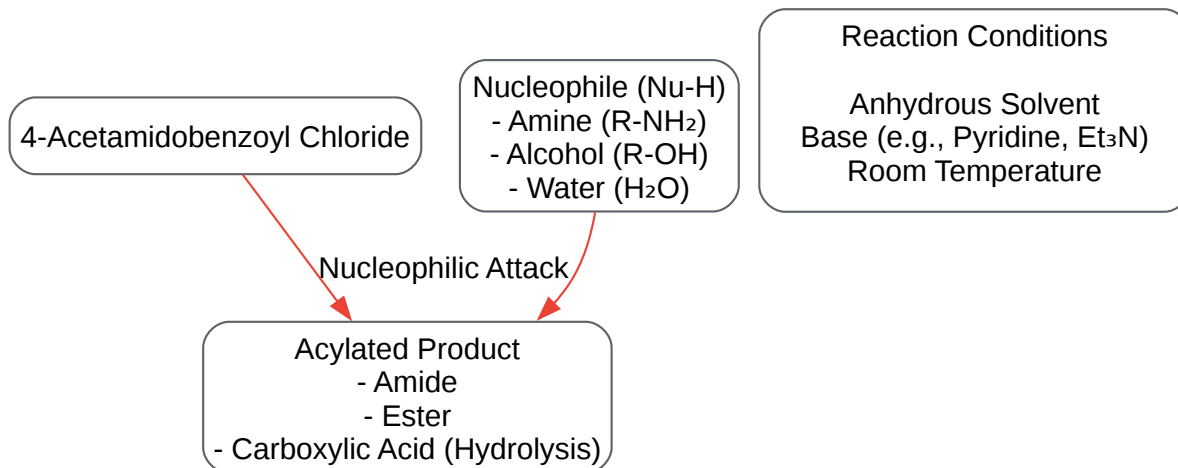
The structure of **4-Acetamidobenzoyl chloride** is confirmed through various spectroscopic techniques, with key data available from public repositories.[3]

Caption: Chemical structure of **4-Acetamidobenzoyl chloride**.

Synthesis and Purification: A Protocol Built on Mechanistic Understanding

The synthesis of **4-Acetamidobenzoyl chloride** is most commonly achieved by the chlorination of its parent carboxylic acid, 4-acetamidobenzoic acid. The choice of chlorinating agent is critical; thionyl chloride (SOCl₂) is often preferred in laboratory settings for its efficacy and the volatile nature of its byproducts (SO₂ and HCl), which simplifies purification.





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